

An In-depth Technical Guide to 3-Bromo-4-methoxycinnamic acid

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Compound of Interest

Compound Name: 3-Bromo-4-methoxycinnamic acid

Cat. No.: B136224

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This technical guide provides a comprehensive overview of **3-Bromo-4-methoxycinnamic acid**, a substituted cinnamic acid derivative. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers the compound's chemical structure, physicochemical properties, synthesis, and a review of the biological activities of its derivatives.

Chemical Structure and Properties

3-Bromo-4-methoxycinnamic acid is a cinnamic acid derivative with a bromine atom at the C3 position and a methoxy group at the C4 position of the phenyl ring. Its chemical structure is depicted below:

IUPAC Name: (E)-3-(3-bromo-4-methoxyphenyl)prop-2-enoic acid CAS Number: 1080-07-5 [1] [2] [3] [4] [5] Molecular Formula: C₁₀H₉BrO₃ [5] Molecular Weight: 257.08 g/mol [3]

The physicochemical properties of **3-Bromo-4-methoxycinnamic acid** are summarized in the table below.

Property	Value	Reference
Melting Point	241-243 °C	[3]
Appearance	White powder	[1]
Purity	99%	[1]
Density (Predicted)	1.555 ± 0.06 g/cm ³	[3]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy data is crucial for the structural elucidation of **3-Bromo-4-methoxycinnamic acid**.

¹H NMR (DMSO-d₆, 400 MHz) δ:

- 12.29 (1H, br s, COOH)
- 7.96 (1H, d, J = 2.1 Hz)
- 7.70 (1H, dd, J = 8.6, 2.1 Hz)
- 7.51 (1H, d, J = 16.0 Hz)
- 7.14 (1H, d, J = 8.6 Hz)
- 6.46 (1H, d, J = 16.0 Hz)
- 3.89 (3H, s)[6]

¹³C NMR (DMSO-d₆, 100 MHz) δ:

- 167.6
- 156.7
- 142.3
- 132.5

- 129.3
- 128.4
- 118.1
- 112.7
- 111.2
- 56.5[6]

Experimental Protocols

Synthesis of 3-Bromo-4-methoxycinnamic acid

A documented method for the synthesis of (E)-3-(3-bromo-4-methoxyphenyl)acrylic acid involves the hydrolysis of its corresponding ethyl ester.[6]

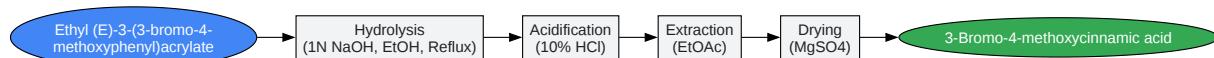
Materials:

- Ethyl (E)-3-(3-bromo-4-methoxyphenyl)acrylate
- Ethanol (EtOH)
- 1N Sodium Hydroxide (NaOH) solution
- 10% Hydrochloric Acid (HCl) solution
- Ethyl Acetate (EtOAc)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- Dissolve Ethyl (E)-3-(3-bromo-4-methoxyphenyl)acrylate in ethanol.
- Add 1N NaOH solution to the mixture.
- Heat the reaction mixture at reflux under a nitrogen atmosphere for 4 hours.

- After cooling, remove the ethanol under reduced pressure.
- Wash the remaining aqueous layer with ethyl acetate.
- Acidify the aqueous layer with 10% HCl.
- Extract the resulting precipitate with ethyl acetate.
- Combine the organic layers, dry with anhydrous MgSO_4 , and remove the solvent under reduced pressure to yield the product as a white solid.[6]



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Synthesis workflow for **3-Bromo-4-methoxycinnamic acid**.

Biological Activity of Derivatives

While there is limited publicly available information on the biological activity of **3-Bromo-4-methoxycinnamic acid** itself, several studies have explored the therapeutic potential of its derivatives. These studies provide valuable insights into the structure-activity relationships and potential applications of this chemical scaffold.

Antimicrobial and Antibiotic Enhancing Activity

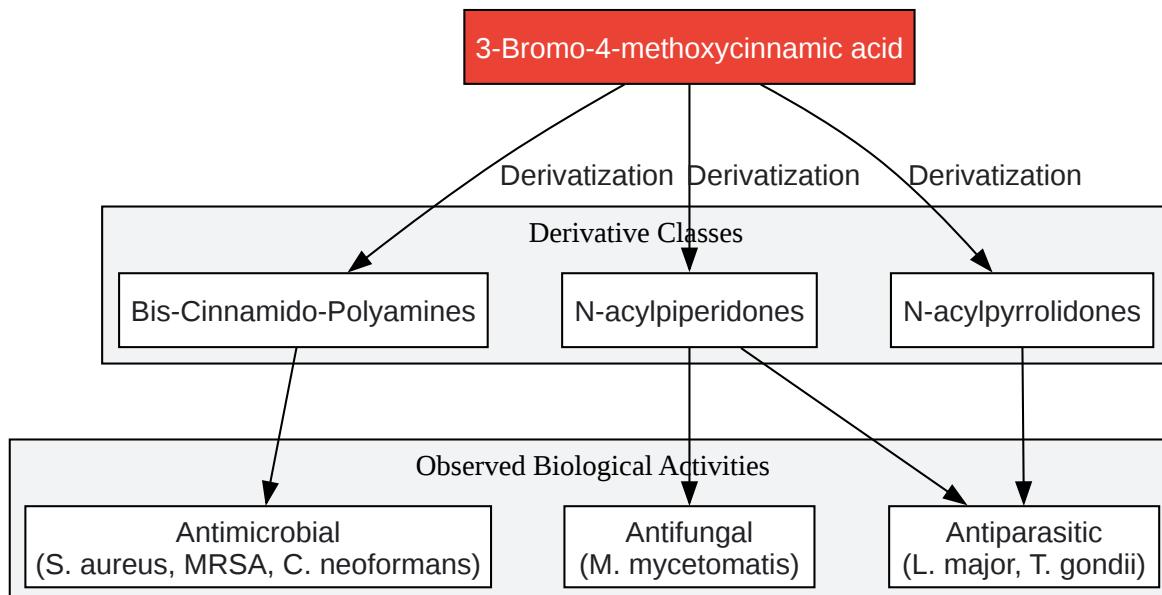
Bis-cinnamido-polyamines derived from **3-bromo-4-methoxycinnamic acid** have been synthesized and evaluated for their antimicrobial properties. These compounds have demonstrated intrinsic activity against *Staphylococcus aureus*, methicillin-resistant *S. aureus* (MRSA), and the fungus *Cryptococcus neoformans*. The presence of the bromine atom on the cinnamic acid moiety was found to be important for this activity.[6][7]

Antiparasitic and Antifungal Activity

Synthetic N-acylpiperidone and -piperidone derivatives of **3-bromo-4-methoxycinnamic acid** have been investigated for their activity against *Leishmania major* and *Toxoplasma gondii*.

parasites. The bromo-substituted compounds showed strong activity against *L. major* promastigotes and high activity against *T. gondii* parasites.[8][9] Some derivatives also exhibited antifungal activity against *Madurella mycetomatis*.[8][9]

The following diagram illustrates the general approach of deriving biologically active compounds from **3-Bromo-4-methoxycinnamic acid**.



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Derivatization of **3-Bromo-4-methoxycinnamic acid** and observed biological activities.

Conclusion

3-Bromo-4-methoxycinnamic acid is a well-characterized compound with established physicochemical properties and a defined synthetic route. While direct biological activity data for this specific molecule is scarce in the public domain, its derivatives have shown significant promise as antimicrobial, antiparasitic, and antifungal agents. This suggests that the 3-bromo-4-methoxycinnamoyl scaffold is a valuable starting point for the development of new therapeutic agents. Further research into the biological effects of the parent acid and the

synthesis of a broader range of derivatives is warranted to fully explore the potential of this chemical class.

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